

# An In-depth Technical Guide to the Solubility Profile of 4-Ethylbenzaldehyde

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## Compound of Interest

Compound Name: 4-Ethylbenzaldehyde

Cat. No.: B1584596

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This technical guide provides a comprehensive overview of the solubility of **4-Ethylbenzaldehyde**, a key aromatic aldehyde used in various industrial applications, including as a fragrance, flavoring agent, and an intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1][2]</sup> Understanding its solubility in different solvents is crucial for its effective use in chemical reactions, formulation development, and quality control.

## Introduction to 4-Ethylbenzaldehyde

**4-Ethylbenzaldehyde** (CAS No: 4748-78-1) is a derivative of benzaldehyde with an ethyl group at the para position of the benzene ring.<sup>[2]</sup> It is a colorless to pale yellow liquid with a characteristic sweet, almond-like odor.<sup>[1][2]</sup> Its molecular structure, consisting of a polar aldehyde group and a nonpolar aromatic ring with an ethyl substituent, dictates its solubility behavior, generally adhering to the principle of "like dissolves like".<sup>[3][4]</sup>

## Quantitative Solubility Data

The solubility of **4-Ethylbenzaldehyde** has been determined in various solvents. The following table summarizes the available quantitative data. It is important to note that for some common organic solvents, while **4-Ethylbenzaldehyde** is known to be soluble, specific quantitative data is not readily available in the cited literature.

Solvent	Chemical Formula	Solubility	Temperature	Method	Notes
Water	H <sub>2</sub> O	2.27 mg/mL (16.92 mM) <a href="#">[5]</a>	Not Specified	Not Specified	Requires sonication to dissolve <a href="#">[5]</a>
Water	H <sub>2</sub> O	397.7 mg/L (~0.4 mg/mL) <a href="#">[6]</a>	Not Specified	Not Specified	-
Dimethyl Sulfoxide (DMSO)	(CH <sub>3</sub> ) <sub>2</sub> SO	100 mg/mL (745.27 mM) <a href="#">[5]</a>	Not Specified	Not Specified	Requires sonication to dissolve <a href="#">[5]</a>
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Miscible <a href="#">[7]</a>	Room Temperature	Not Specified	-
Alcohol	ROH	Soluble <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>	Not Specified	Not Specified	General term, includes ethanol <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	Soluble <a href="#">[2]</a>	Not Specified	Not Specified	-
Hexane	C <sub>6</sub> H <sub>14</sub>	Soluble <a href="#">[3]</a>	Not Specified	Not Specified	-
Xylene	C <sub>8</sub> H <sub>10</sub>	Soluble <a href="#">[3]</a>	Not Specified	Not Specified	-
Organic Solvents (General)	-	Soluble <a href="#">[7]</a>	Not Specified	Not Specified	Also soluble in oils <a href="#">[7]</a>

Note on Discrepancies: There is a notable difference in the reported aqueous solubility values (2.27 mg/mL vs. ~0.4 mg/mL). This could be due to variations in experimental conditions such as temperature, pH, and the method of measurement (e.g., kinetic vs. thermodynamic solubility). Researchers should consider these factors when using this data.

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the equilibrium solubility of **4-Ethylbenzaldehyde** in a given solvent, based on the widely accepted shake-flask method. This protocol is fundamental in pharmaceutical and chemical research for obtaining reliable solubility data.

Objective: To determine the equilibrium solubility of **4-Ethylbenzaldehyde** in a selected solvent at a specific temperature.

Materials:

- **4-Ethylbenzaldehyde** (high purity)
- Selected solvent (analytical grade)
- Glass vials or flasks with airtight seals
- Temperature-controlled shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE, chemically inert)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV)
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

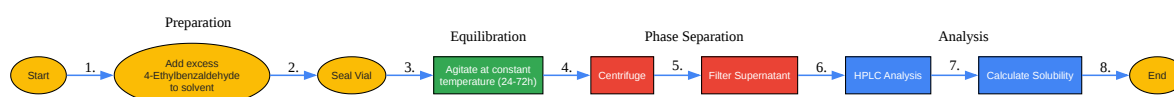
- Preparation of Standard Solutions:
  - Accurately weigh a known amount of **4-Ethylbenzaldehyde** and dissolve it in the chosen solvent to prepare a stock solution of known concentration.
  - Perform serial dilutions of the stock solution to create a series of standard solutions with decreasing concentrations. These will be used to generate a calibration curve.

- Preparation of Saturated Solution:
  - Add an excess amount of **4-Ethylbenzaldehyde** to a known volume of the solvent in a sealed glass vial. The excess solid is crucial to ensure that equilibrium is reached and the solution becomes saturated.
  - Place the sealed vial in a temperature-controlled shaker and agitate for an extended period (typically 24-72 hours) to allow the system to reach equilibrium. The temperature should be maintained at the desired value for the solubility measurement.
- Phase Separation:
  - After the incubation period, remove the vial from the shaker and let it stand to allow the undissolved solid to settle.
  - To ensure complete separation of the solid from the liquid phase, centrifuge the vial at a high speed.
  - Carefully withdraw a sample of the supernatant using a syringe and filter it through a chemically inert syringe filter to remove any remaining solid particles.
- Quantification of Solute:
  - Analyze the standard solutions using HPLC to generate a calibration curve by plotting the peak area against the concentration of each standard.
  - Dilute the filtered saturated solution with the solvent as necessary to bring its concentration within the range of the calibration curve.
  - Inject the diluted saturated solution into the HPLC system and record the peak area.
  - Use the calibration curve to determine the concentration of **4-Ethylbenzaldehyde** in the diluted sample.
  - Calculate the concentration in the original saturated solution by accounting for the dilution factor.
- Data Reporting:

- The solubility is typically reported in units of mass per volume (e.g., mg/mL) or molarity (mol/L) at the specified temperature.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **4-Ethylbenzaldehyde**.



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Caption: Workflow for determining equilibrium solubility via the shake-flask method.

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